4-Bromo-1-isopropyl-1H-imidazole molecular weight and formula

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Compound of Interest	
Compound Name:	*4-Bromo-1-isopropyl-1H-imidazole*
Cat. No.:	*B1343905* Get Quote

Technical Guide: 4-Bromo-1-isopropyl-1H-imidazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **4-Bromo-1-isopropyl-1H-imidazole**, a heterocyclic compound of interest in medicinal and synthetic chemistry.

Molecular Data

The fundamental molecular properties of **4-Bromo-1-isopropyl-1H-imidazole** are summarized below.

Property	Value	Source
Molecular Formula	$C_6H_9BrN_2$	[1]
Molecular Weight	189.05 g/mol	[1]

Structural and Chemical Properties

4-Bromo-1-isopropyl-1H-imidazole is characterized by an imidazole ring substituted with a bromine atom at the 4-position and an isopropyl group at the 1-position. The presence of the bromine atom makes it a versatile precursor for further chemical modifications, particularly

through metal-catalyzed cross-coupling reactions. This reactivity allows for the synthesis of more complex imidazole derivatives, which are scaffolds for developing new pharmacologically active molecules. The isopropyl group influences the compound's steric and electronic properties, which can affect its lipophilicity and metabolic stability—key factors in drug design.
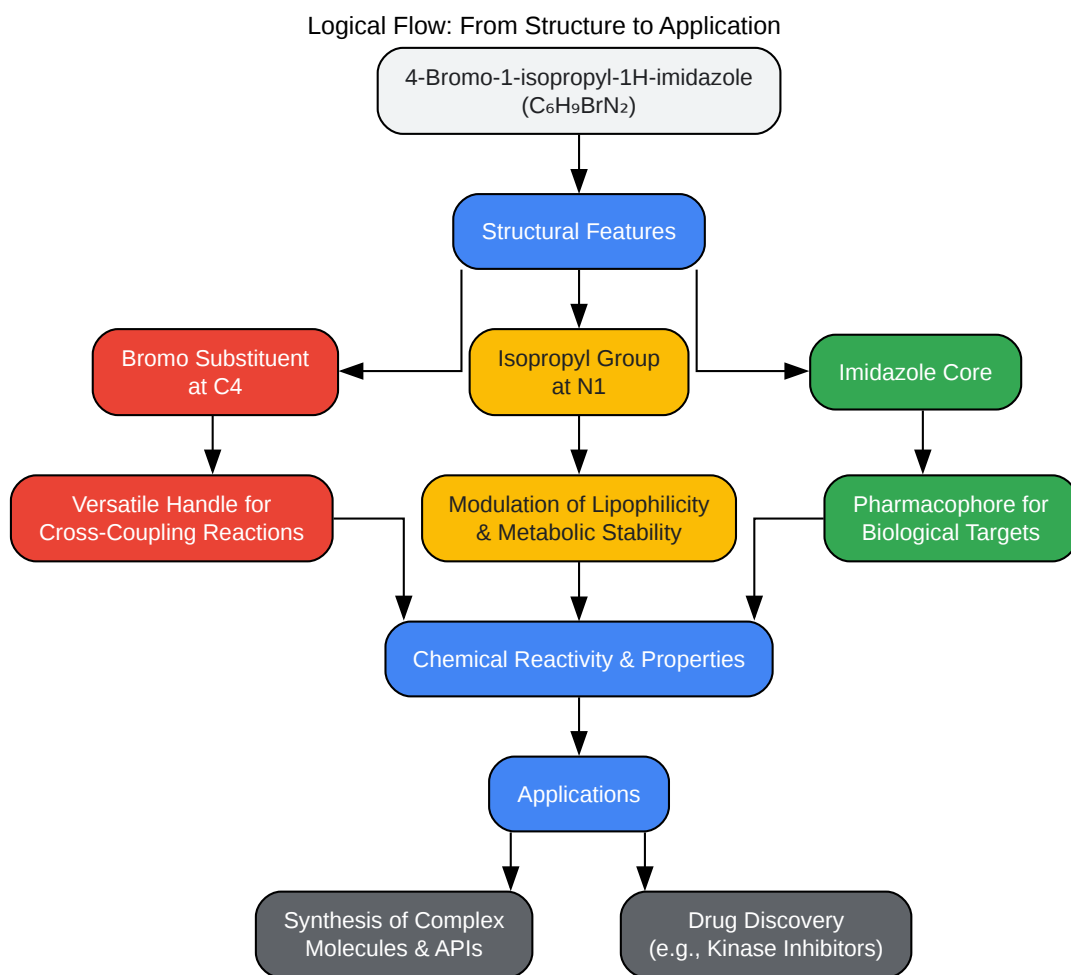
Applications in Research and Development

This compound serves as a valuable building block in the synthesis of potential kinase inhibitors and other biologically active molecules. The imidazole core is a known pharmacophore that can interact with various biological targets.

Note on Experimental Protocols and Signaling Pathways: Detailed experimental protocols for the synthesis or use of **4-Bromo-1-isopropyl-1H-imidazole**, as well as specific biological signaling pathways it may modulate, are not extensively detailed in publicly available literature. Researchers interested in utilizing this compound would typically develop specific protocols based on the desired synthetic outcome or biological application.

Logical Relationship of Compound Properties and Applications

The chemical structure of **4-Bromo-1-isopropyl-1H-imidazole** directly informs its utility in drug discovery and organic synthesis. The following diagram illustrates the logical flow from its structural features to its applications.

Logical Flow: From Structure to Application

4-Bromo-1-isopropyl-1H-imidazole
($C_6H_9BrN_2$)

Structural Features

Bromo Substituent
at C4

Isopropyl Group
at N1

Imidazole Core

Versatile Handle for
Cross-Coupling Reactions

Modulation of Lipophilicity
& Metabolic Stability

Pharmacophore for
Biological Targets

Chemical Reactivity & Properties

Applications

Synthesis of Complex
Molecules & APIs

Drug Discovery
(e.g., Kinase Inhibitors)

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Caption: Logical relationship of **4-Bromo-1-isopropyl-1H-imidazole**.

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References

- 1. 4-Bromo-1-isopropyl-1H-imidazole | 623577-60-6 [sigmaaldrich.com]
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